

Safety and handling guidelines for Dibutyl phthalate-d22

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Compound of Interest

Compound Name: *Dibutyl phthalate-d22*

Cat. No.: *B1436279*

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An In-depth Technical Guide to the Safety and Handling of **Dibutyl Phthalate-d22**

This guide provides comprehensive safety and handling information for **Dibutyl phthalate-d22**, intended for researchers, scientists, and professionals in drug development. While this document focuses on the deuterated form, the safety protocols are based on the extensive data available for its non-deuterated analog, Dibutyl phthalate (DBP), as their chemical and toxicological properties are considered to be nearly identical. **Dibutyl phthalate-d22** is primarily utilized as an internal standard or tracer in analytical studies.^[1]

Chemical and Physical Properties

Dibutyl phthalate-d22 is a colorless to faint-yellow, oily liquid with a slight, aromatic odor.^[2] It is stable under normal laboratory conditions.^{[3][4]}

Table 1: Physical and Chemical Properties of Dibutyl Phthalate

Property	Value
Molecular Formula	C ₁₆ H ₂₂ O ₄
Molecular Weight	278.35 g/mol [4]
Boiling Point	340 °C (644 °F) at 760 mmHg
Melting Point	-35 °C (-31 °F)
Flash Point	157 °C (314.6 °F) [3] [5]
Autoignition Temperature	402 °C (755.6 °F) [3]
Specific Gravity	1.043
Vapor Density	9.6
Solubility	Slightly soluble in water; soluble in most organic solvents. [6]

Hazard Identification and Toxicity

Dibutyl phthalate is classified as a hazardous substance with significant health and environmental risks.

Emergency Overview: Warning! May cause harm to the unborn child and is suspected of impairing fertility.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#) It may also cause irritation to the eyes, skin, and respiratory tract.[\[3\]](#) DBP is very toxic to aquatic life.[\[4\]](#)[\[5\]](#)[\[7\]](#)

Table 2: Acute Toxicity Data for Dibutyl Phthalate

Route of Exposure	Species	LD50/TDL _o	Value
Oral	Rat	LD50	8,000 mg/kg[8][9]
Oral	Human	TDL _o	140 mg/kg[8]
Inhalation	Rat	LC50	4,250 mg/m ³ [8]
Dermal	Rabbit	LD50	>4,000 mg/kg[9]
Intraperitoneal	Rat	LD50	4,000 - 7,000 mg/kg[9]
Intraperitoneal	Mouse	LD50	3,000 - 6,000 mg/kg[9]

Potential Health Effects:

- Inhalation: May cause irritation to the respiratory tract.[3] High concentrations of vapor or mist can lead to dizziness, headache, and nausea.
- Skin Contact: May cause skin irritation.[3] Prolonged contact is not likely to result in significant absorption in harmful amounts.[3]
- Eye Contact: May cause eye irritation.[3]
- Ingestion: May cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[3]
- Chronic Exposure: The primary concern with chronic exposure is reproductive toxicity. It is suspected of damaging fertility and may harm an unborn child.[3][4][5][7] Long-term exposure may also affect the liver and kidneys.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential for safely handling **Dibutyl phthalate-d22**.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.
[5]

- Eyewash stations and safety showers must be readily accessible in the work area.[\[3\]](#)[\[5\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical splash goggles that conform to EN166 or OSHA's 29 CFR 1910.133 standards.[\[3\]](#)[\[5\]](#)[\[10\]](#)
- Hand Protection: Wear appropriate protective gloves, such as nitrile or butyl rubber, that are resistant to the chemical.[\[7\]](#) Gloves should be inspected before use and disposed of properly after handling the substance.[\[10\]](#)
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[3\]](#)[\[4\]](#)
- Respiratory Protection: If working outside of a fume hood or if airborne concentrations are expected to exceed exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[\[3\]](#)[\[5\]](#)[\[7\]](#)

Table 3: Occupational Exposure Limits for Dibutyl Phthalate

Organization	Limit	Value
ACGIH	TWA	5 mg/m ³
NIOSH	TWA	5 mg/m ³
OSHA	PEL	5 mg/m ³

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the chemical.

Handling:

- Avoid contact with eyes, skin, and clothing.[\[3\]](#)
- Do not breathe vapors or mist.[\[3\]](#)[\[5\]](#)

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[3][4]
- Remove and wash contaminated clothing before reuse.[3]

Storage:

- Store in a tightly closed container.[3][4]
- Keep in a cool, dry, and well-ventilated area.[3][4][5]
- Store away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[3]

First-Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is necessary.

First-Aid Measures:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.[3][5]
- Skin Contact: Flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[3]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[3][4][5]
- Hazards from Combustion: During a fire, irritating and highly toxic gases may be generated through thermal decomposition or combustion.[3]

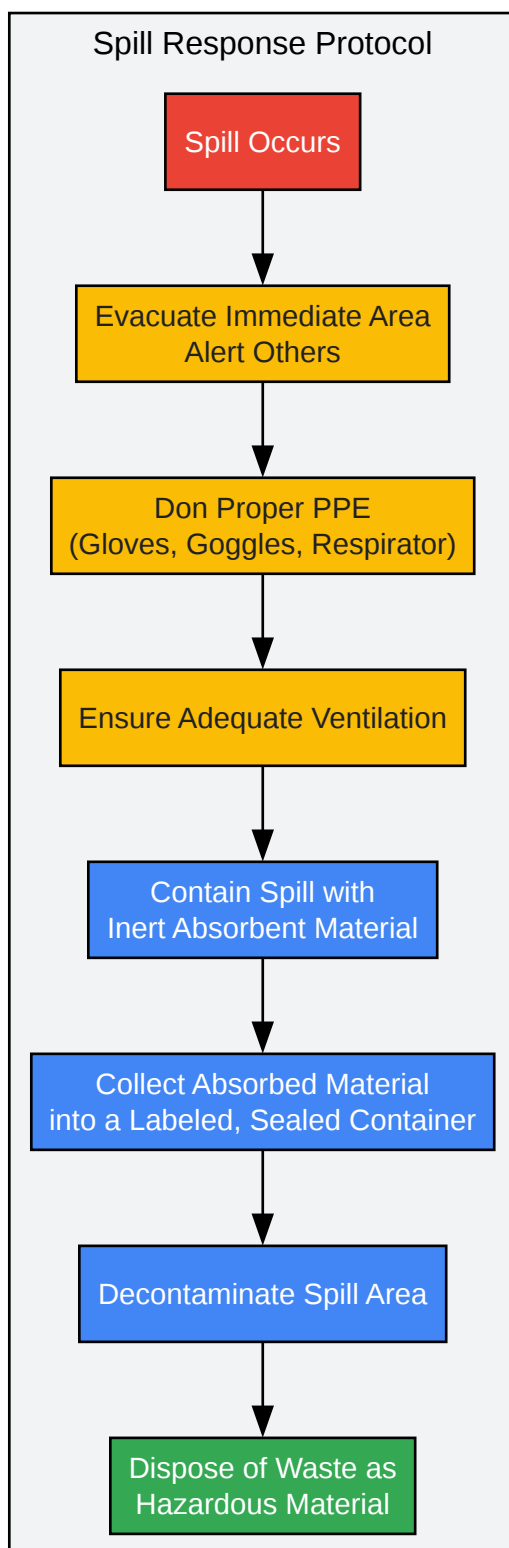
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][5]

Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel. Use proper personal protective equipment as outlined in Section 3. Ensure adequate ventilation.[3][10]
- Environmental Precautions: Prevent the substance from entering drains or waterways as it is very toxic to aquatic life.[4][10]
- Containment and Cleanup: Absorb the spill with an inert material such as vermiculite, sand, or earth. Place the absorbed material into a suitable, closed container for disposal.[3][5]

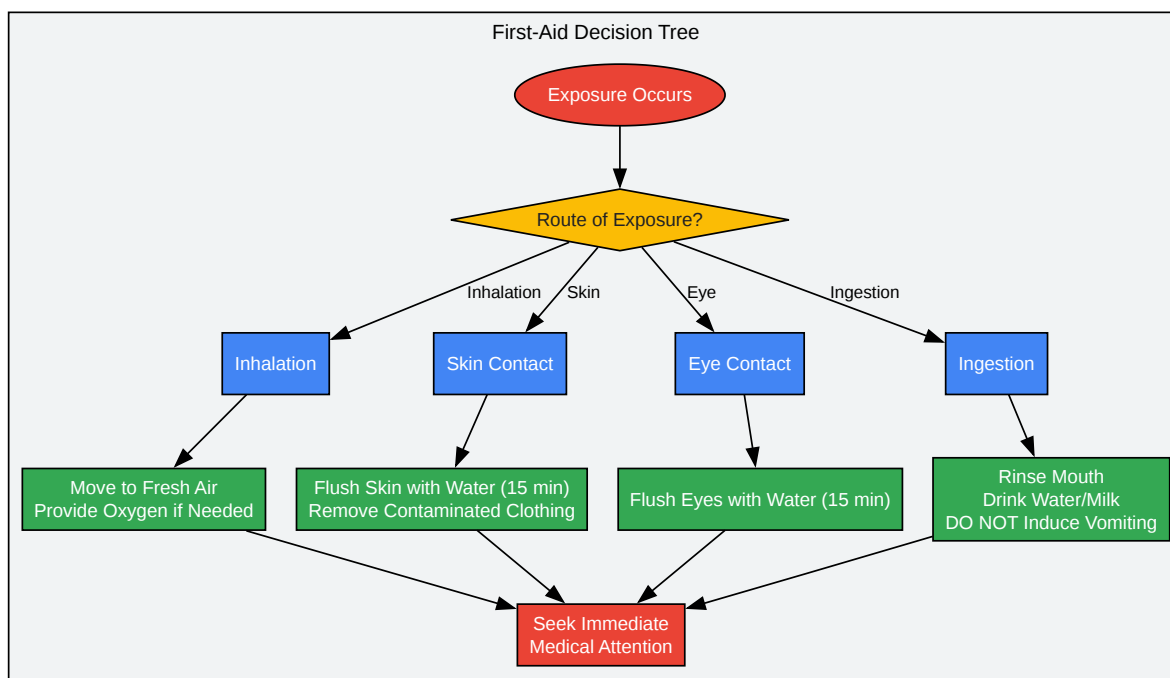
Experimental Protocols and Workflows

The following diagrams illustrate standardized workflows for handling emergencies involving **Dibutyl phthalate-d22**.



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Caption: Workflow for responding to a **Dibutyl phthalate-d22** spill.



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Caption: Decision tree for first-aid procedures following exposure.

Disposal Considerations

Waste material must be disposed of in accordance with local, regional, and national hazardous waste regulations. Do not allow the product to enter drains or the environment.^{[10][11]}

Uncleaned containers should be treated as hazardous waste.

Transport Information

Dibutyl phthalate is classified as an environmentally hazardous substance for transport.

Table 4: Transport Classification

Regulation	UN Number	Proper Shipping Name
DOT	UN3082	Environmentally hazardous substances, liquid, n.o.s.[3][5]
IATA	UN3082	Environmentally hazardous substance, liquid, n.o.s.[4]
IMDG	UN3082	Environmentally hazardous substance, liquid, n.o.s.[4]

This guide is intended to provide essential safety and handling information. Always refer to the specific Safety Data Sheet (SDS) for **Dibutyl phthalate-d22** provided by the supplier before use.

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